

Technical Support Center: Tariquidar Solubility in Aqueous Solutions

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Compound of Interest

Compound Name: *P-gp inhibitor 25*

Cat. No.: *B15573447*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with Tariquidar in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of Tariquidar?

Tariquidar is a lipophilic molecule and is poorly soluble in aqueous solutions.^{[1][2][3]} Its solubility in water is less than 1 mg/mL.^[4] However, it is soluble in organic solvents like Dimethyl Sulfoxide (DMSO).^{[4][5][6][7][8]}

Q2: What is the recommended solvent for preparing a stock solution of Tariquidar?

Dimethyl Sulfoxide (DMSO) is the most commonly recommended solvent for preparing Tariquidar stock solutions.^{[4][5][6][7][8]} It is important to use fresh, anhydrous (moisture-free) DMSO, as hygroscopic DMSO can significantly reduce the solubility of Tariquidar.^{[5][6]}

Q3: Are there different salt forms of Tariquidar available, and do they have different solubilities?

Yes, several salt forms of Tariquidar are available, including Tariquidar dimesylate, Tariquidar dihydrochloride, and Tariquidar methanesulfonate hydrate.[5] While specific solubility data for each salt form in various solvents is not always detailed in the literature, salt forms of a compound generally exhibit improved aqueous solubility compared to the free base.[9] For instance, Tariquidar dihydrochloride is soluble in DMSO up to 50 mM. When selecting a form of Tariquidar, it is advisable to consult the supplier's datasheet for specific solubility information.

Q4: How can I improve the solubility of Tariquidar in my aqueous experimental buffer?

Several methods can be employed to increase the solubility of Tariquidar in aqueous buffers for in vitro and in vivo experiments:

- **Co-solvents:** A common approach is to first dissolve Tariquidar in a small amount of DMSO and then dilute it into the aqueous buffer.[10] Other co-solvents like PEG300 and Tween 80 can also be used in combination with DMSO and saline for in vivo formulations.[4][10]
- **pH Adjustment:** The solubility of ionizable compounds can be influenced by pH. For Tariquidar, adjusting the pH to 3 with HCl in DMSO has been reported to aid solubilization.[5]
- **Warming and Sonication:** Gentle warming (e.g., to 37°C or 60°C) and ultrasonication can help dissolve Tariquidar in the chosen solvent system.[5][7]
- **Formulations:** For in vivo studies, specific formulations have been developed. These include dissolving Tariquidar in DMSO and then adding a heated 5% glucose solution, or creating a microemulsion.[2][5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudy or Precipitated Solution	Poor solubility in the chosen aqueous buffer.	- Increase the concentration of the co-solvent (e.g., DMSO), but be mindful of its final concentration in your experiment as it can have biological effects.[10] - Try gentle warming and sonication to aid dissolution.[5][7] - Consider using a different salt form of Tariquidar with potentially higher aqueous solubility.[5] - For in vivo studies, consider using a specialized formulation like a microemulsion.[2]
Difficulty Dissolving Tariquidar in DMSO	The DMSO may have absorbed moisture.	Use fresh, anhydrous DMSO. [5][6] Storing DMSO properly with desiccant can help maintain its anhydrous state.
The concentration is too high.	Check the solubility data for the specific form of Tariquidar you are using. You may need to prepare a more dilute stock solution.	
Inconsistent Experimental Results	Tariquidar may be degrading or precipitating out of solution over time.	Prepare fresh Tariquidar solutions for each experiment. [5] If using a stock solution, store it appropriately at -20°C or -80°C and avoid repeated freeze-thaw cycles.[6]
The final concentration of DMSO in the assay is affecting the cells or target.	Ensure the final DMSO concentration is low (typically <0.5%) and consistent across	

all experimental conditions,
including controls.[\[10\]](#)

Quantitative Solubility Data

Compound	Solvent	Solubility	Reference
Tariquidar	DMSO	16 mg/mL (with sonication, warming, and pH adjustment)	[5]
Tariquidar	DMSO	15 mg/mL	[6]
Tariquidar	DMSO	>10 mM	[7]
Tariquidar	DMSO	1 mg/mL (with sonication)	[4]
Tariquidar	Water	< 1 mg/mL (insoluble or slightly soluble)	[4]
Tariquidar	Ethanol	< 1 mg/mL (insoluble or slightly soluble)	[4]
Tariquidar Dihydrochloride	DMSO	35.98 mg/mL (50 mM)	
Tariquidar (in formulation)	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.5 mg/mL	[10]

Experimental Protocols

Protocol 1: Preparation of Tariquidar Stock Solution in DMSO

- Weigh the desired amount of Tariquidar powder in a sterile microcentrifuge tube.
- Add fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the tube for 1-2 minutes to mix.

- If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Gentle warming to 37°C for 10 minutes can also be applied.[\[7\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.[\[6\]](#)

Protocol 2: Preparation of Tariquidar Working Solution for In Vitro Cell-Based Assays

- Thaw a frozen aliquot of the Tariquidar DMSO stock solution at room temperature.
- Serially dilute the stock solution in your cell culture medium or experimental buffer to the desired final concentration.
- Ensure the final concentration of DMSO in the working solution is low (e.g., $\leq 0.2\%$ v/v) to minimize solvent toxicity to the cells.[\[6\]](#)
- Vortex the working solution gently before adding it to the cells.
- Use the freshly prepared working solution for your experiment.

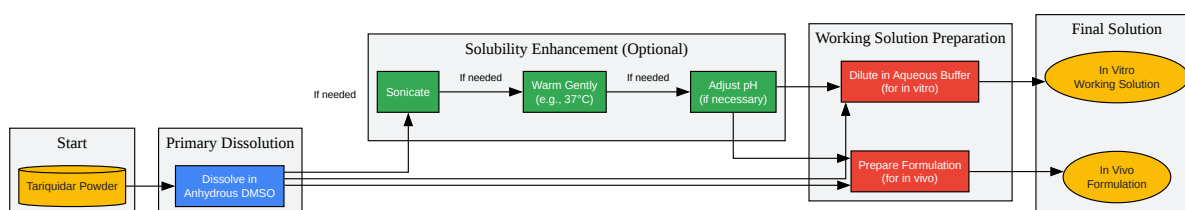
Protocol 3: Preparation of Tariquidar Formulation for In Vivo Studies

This is an example protocol and may need optimization for your specific animal model and administration route.

- Prepare a stock solution of Tariquidar in DMSO as described in Protocol 1.
- For a formulation using a dextrose solution:
 - Warm a 5% (w/v) glucose solution.[\[5\]](#)
 - Add the Tariquidar DMSO stock solution to the warm glucose solution while vortexing to achieve the final desired concentration.
 - Ensure the final DMSO concentration is low (e.g., $\leq 2\%$ v/v).[\[5\]](#)

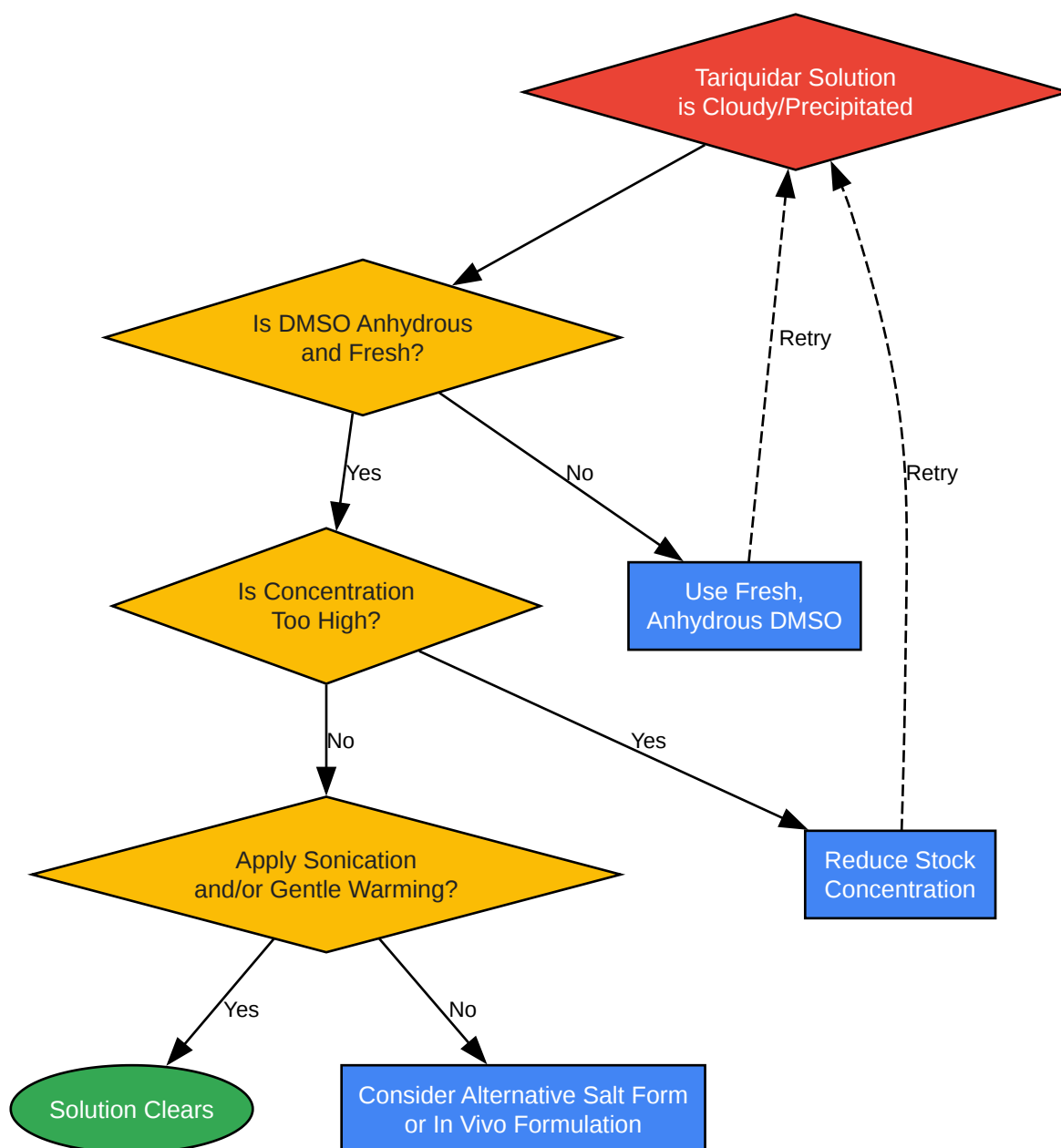
- For a co-solvent formulation:
 - Sequentially add the following solvents to a sterile tube: 10% DMSO, 40% PEG300, and 5% Tween 80.[4]
 - Add the Tariquidar and sonicate until it is fully dissolved.
 - Add 45% saline to reach the final volume.[4]
- Administer the freshly prepared formulation to the animals.

Visualizations



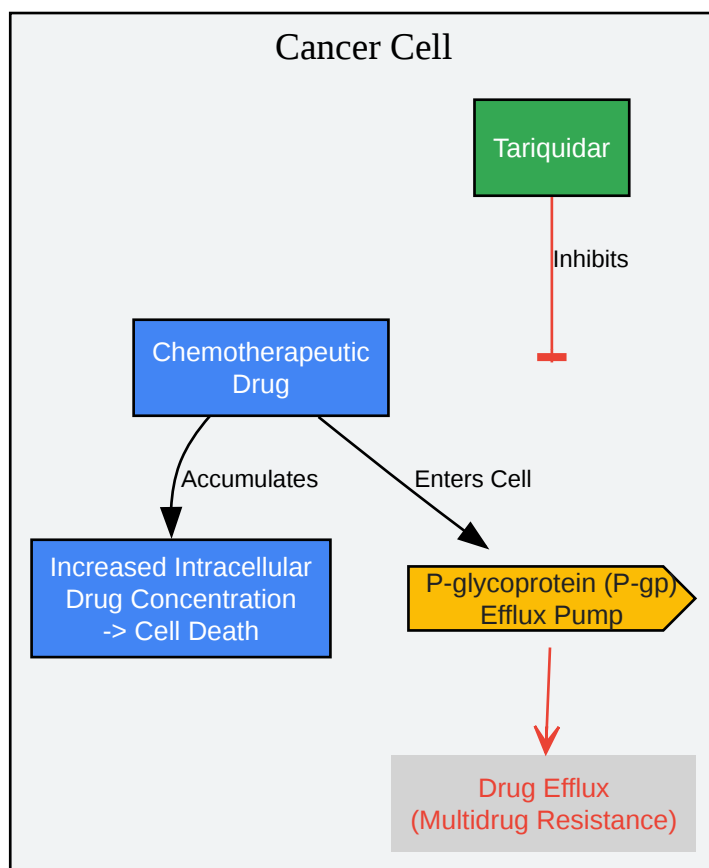
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Caption: Experimental workflow for preparing Tariquidar solutions.



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Caption: Troubleshooting logic for cloudy Tariquidar solutions.



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